

Application Notes and Protocols for the Extraction of Tricin from Rice Bran

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Compound of Interest

Compound Name: *Tricin*

Cat. No.: *B192558*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tricin (5,7,4'-trihydroxy-3',5'-dimethoxyflavone) is a bioactive flavone found in various grasses, with rice bran being a notable dietary source.[1][2] This compound has garnered significant interest within the scientific community due to its potential therapeutic properties, including anti-inflammatory, antioxidant, and chemopreventive activities.[3][4] These biological effects are attributed to its ability to modulate key cellular signaling pathways. This document provides detailed protocols for the extraction and purification of **tricin** from rice bran, methods for its quantification, and an overview of its known biological signaling pathways.

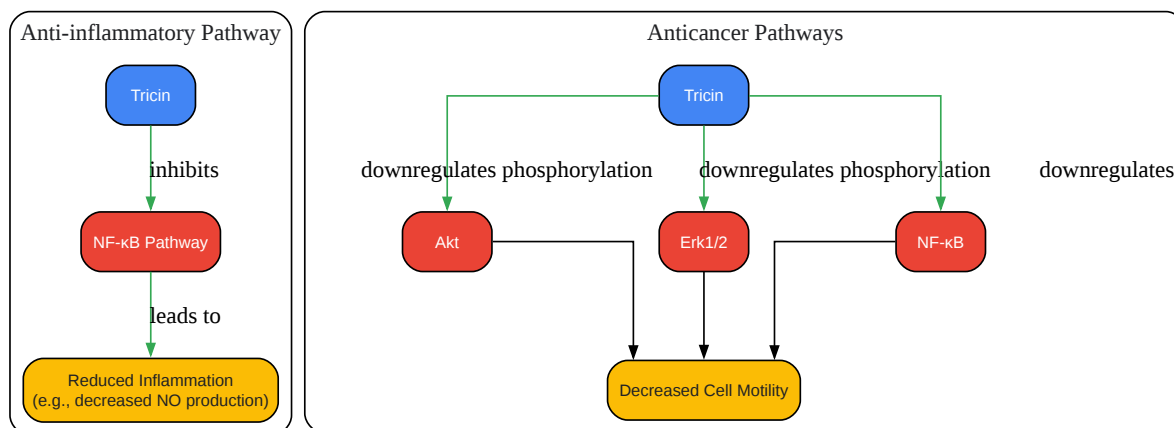
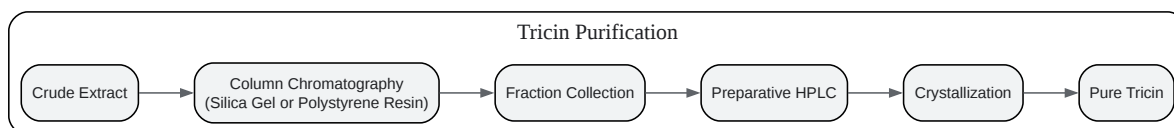
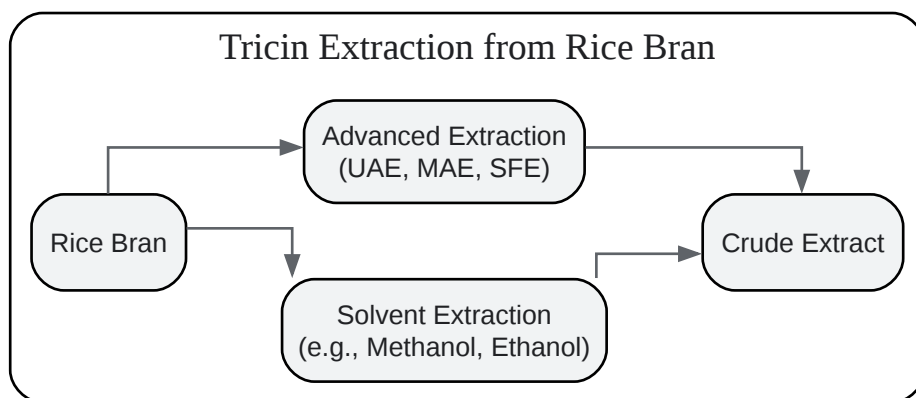
Data Presentation: Quantitative Overview of Tricin Extraction

The concentration of **tricin** in rice bran can vary depending on the rice genotype and pericarp color, with levels ranging from 1.2 to 10.0 µg/g.[5] The choice of extraction methodology significantly impacts the yield of **tricin**. The following table summarizes quantitative data from various extraction techniques.

Extraction Method	Solvent/Conditions	Tricin Yield/Content	Source
Conventional Solvent Extraction	Methanol followed by diethyl ether fractionation	-	[6]
Hot Aqueous Extraction	Boiling distilled water (70°C)	-	[7][8]
Enzyme-Assisted High Pressure	0.5% Celluclast, 500 MPa	32.9 mg/kg (from rice hull)	[9]
Conventional Solvent Extraction	65% ethanol/water	14.7 mg/kg (from rice hull)	[9]
Microwave-Assisted Extraction (MAE)	Isopropanol (3:1 solvent:bran), 40-60°C, 5-30 min	Yield increases with time and temperature	[10]
Ultrasound-Assisted Extraction (UAE)	Ethanol	-	[11]
Supercritical Fluid Extraction (SFE)	Supercritical CO ₂ , 500 bar, 62°C	Higher selectivity for γ -oryzanol	[12][13]

Experimental Workflows

The following diagrams illustrate the general workflows for the extraction and purification of **tricin** from rice bran.



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